

Application Notes: Use of Radiolabeled 2'-Deoxycytidine in Tracer Studies

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Compound of Interest

Compound Name: 2'-Deoxycytidine (Standard)

Cat. No.: B13579014

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Introduction

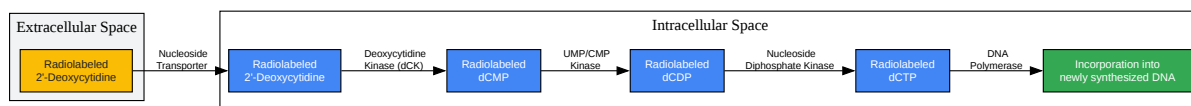
Radiolabeled 2'-deoxycytidine (dCyd) and its analogs are powerful tools in biomedical research, primarily utilized as tracers to measure DNA synthesis and cell proliferation.[1] By incorporating a radionuclide (e.g., ^3H , ^{14}C , ^{18}F) into the dCyd molecule, researchers can non-invasively track its biodistribution, cellular uptake, and incorporation into newly synthesized DNA.[2] This enables the quantitative assessment of cellular proliferation rates in vitro and in vivo. The primary mechanism governing the utility of these tracers is the nucleotide salvage pathway, which is often upregulated in rapidly dividing cells, such as cancer cells and activated immune cells.[3][4]

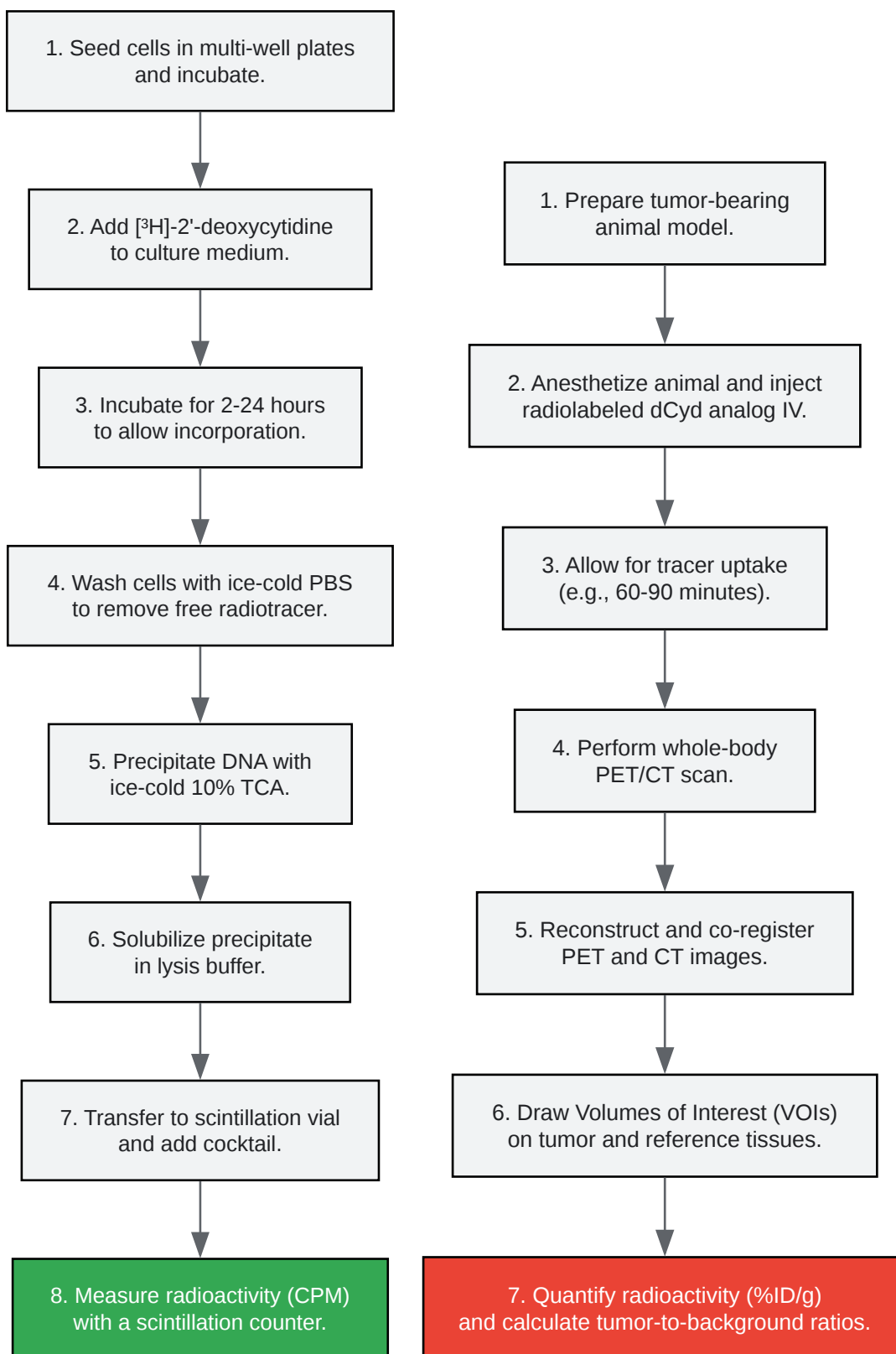
Mechanism of Action: The Nucleotide Salvage Pathway

Cells can synthesize deoxynucleoside triphosphates (dNTPs) for DNA replication through two main routes: the de novo pathway and the salvage pathway.[5] While the de novo pathway synthesizes nucleotides from simpler precursors, the salvage pathway recycles pre-existing nucleosides and bases from the degradation of DNA and RNA.[4]

Radiolabeled 2'-deoxycytidine administered to a biological system is transported into the cell. Inside the cell, it is phosphorylated by the enzyme deoxycytidine kinase (dCK) to deoxycytidine monophosphate (dCMP). Subsequent phosphorylations convert dCMP into deoxycytidine diphosphate (dCDP) and then deoxycytidine triphosphate (dCTP). This final product, radiolabeled dCTP, is then incorporated into new DNA strands by DNA polymerase during the

S-phase of the cell cycle.^[4] The level of radioactivity detected in the DNA is therefore directly proportional to the rate of DNA synthesis and cell proliferation.^{[1][6]}





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